

Proper Disposal Procedures for trans-2,cis-6-Nonadienal

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Compound of Interest

Compound Name: *trans-2,cis-6-Nonadienal*

Cat. No.: *B146757*

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This document provides essential safety, handling, and disposal information for **trans-2,cis-6-Nonadienal**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe laboratory operations and compliance with environmental regulations.

Immediate Safety and Handling Precautions

trans-2,cis-6-Nonadienal is a combustible liquid that can cause skin and serious eye irritation. [1][2] It may also cause an allergic skin reaction and drowsiness or dizziness. [1][3] Adherence to strict safety protocols is mandatory.

- Handling:
 - Always handle this chemical in a well-ventilated area. [1][3]
 - Keep away from heat, sparks, open flames, and other ignition sources. [1][2][3] No smoking is permitted in the handling area. [1][2][3]
 - Use explosion-proof electrical and ventilating equipment. [3]
 - Employ only non-sparking tools to prevent ignition. [3]
 - Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment. [3]

- Avoid breathing mists or vapors.[1]
- Wash hands and skin thoroughly after handling.[1] Contaminated work clothing should not be allowed out of the workplace.[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [1][2][4]
 - Respiratory Protection: Under normal use with adequate ventilation, no respiratory protection is typically needed.[2][4] For large-scale use, emergencies, or in cases of insufficient ventilation, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[2][3]
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2] If irritation persists, get medical attention.[1]
 - Skin Contact: Remove contaminated clothing immediately and wash off with soap and plenty of water.[2] If skin irritation or a rash occurs, seek medical advice.[1]
 - Inhalation: Move the person to fresh air. If you feel unwell, get medical attention.[2][4]
 - Ingestion: Clean mouth with water and seek medical attention.[2][4]

Chemical and Physical Hazard Data

The following table summarizes key quantitative data for **trans-2,cis-6-Nonadienal**.

Property	Value	Reference
Physical State	Liquid	[2]
Appearance	Slightly yellow liquid	[2]
Molecular Formula	C ₉ H ₁₄ O	[2]
Molecular Weight	138.21 g/mol	
Flash Point	170.0 °F (76.7 °C) Closed Cup	[1]
Boiling Point	94.0 - 95.0 °C @ 18.0 mm Hg	
Oral LD50 (Rat)	> 5000 mg/kg	[5]
Dermal LD50 (Rabbit)	> 5000 mg/kg	[5]

Spill Containment and Cleanup Protocol

In the event of a spill, immediate and appropriate action is crucial to prevent harm to personnel and the environment.

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area.[3] Ensure the area is well-ventilated.[3]
- **Remove Ignition Sources:** Eliminate all sparks, flames, and heat sources from the vicinity of the spill.[3][4]
- **Don PPE:** Before addressing the spill, put on the appropriate personal protective equipment as described in Section 1.[3]
- **Contain Spill:** Use an inert absorbent material such as sand, silica gel, or a universal binder to contain the spill.[4] Do not use combustible materials like sawdust.
- **Collect Waste:** Carefully collect the absorbed material and place it into suitable, closed, and properly labeled containers for disposal.[4]
- **Decontaminate:** Clean the spill area thoroughly. Wash contaminated clothing before reuse.[1][3]

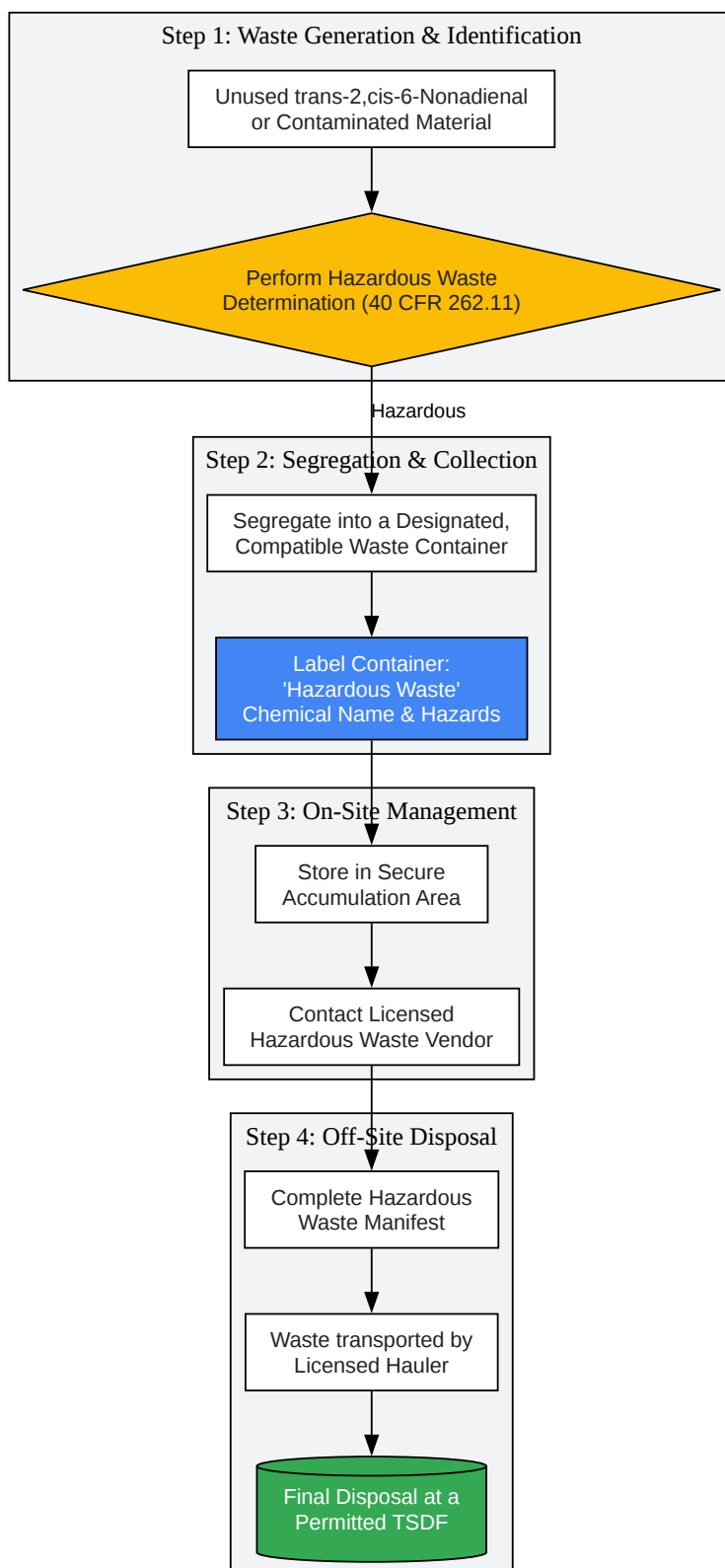
- Report: For large spills, inform the relevant environmental authorities as required by local regulations.[\[3\]](#)

Step-by-Step Disposal Procedure

The disposal of **trans-2,cis-6-Nonadienal** must be conducted in accordance with federal, state, and local hazardous waste regulations.[\[1\]](#) In the United States, this is primarily governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[\[6\]](#)

- Waste Identification: Determine if the waste is hazardous according to RCRA regulations (40 CFR section 262.11).[\[7\]](#) Given its combustible nature and potential as an irritant, it is likely to be classified as hazardous.
- Containerization: Collect waste **trans-2,cis-6-Nonadienal** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, sealed, and properly labeled hazardous waste container. The container must be in good condition and compatible with the chemical.[\[8\]](#)
- Labeling: Label the waste container clearly with the words "Hazardous Waste," the full chemical name ("**trans-2,cis-6-Nonadienal**"), and a description of the hazards (e.g., "Combustible," "Irritant").
- On-Site Accumulation: Store the waste container in a designated, well-ventilated, and secure satellite accumulation area or central accumulation area, following the time and quantity limits specific to your facility's generator status.[\[7\]](#)
- Engage a Licensed Disposal Vendor: Arrange for the collection, transport, and disposal of the hazardous waste with a licensed and certified hazardous waste management company.
- Manifesting: For transport, a Uniform Hazardous Waste Manifest must be completed to track the waste from its point of generation to its final disposal facility ("cradle-to-grave").[\[7\]](#)[\[8\]](#)
- Final Disposal: The waste must be transported to a permitted Treatment, Storage, and Disposal Facility (TSDF) for appropriate treatment and disposal, which may include incineration at a permitted facility.[\[7\]](#)[\[8\]](#) Never dispose of this chemical down the drain, on the ground, or in regular trash.[\[8\]](#)

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **trans-2,cis-6-Nonadienal**.

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